

# 5-(N-tert-Butoxycarbonylamino)salicylic Acid

## molecular weight and formula

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### Compound of Interest

Compound Name:	5-(N-tert-Butoxycarbonylamino)salicylic Acid
Cat. No.:	B017173

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## In-Depth Technical Guide: 5-(N-tert-Butoxycarbonylamino)salicylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-(N-tert-Butoxycarbonylamino)salicylic Acid**, a key chemical intermediate in pharmaceutical synthesis. This document outlines its physicochemical properties, its role in the synthesis of Mesalamine, and the subsequent biological pathways influenced by the active pharmaceutical ingredient.

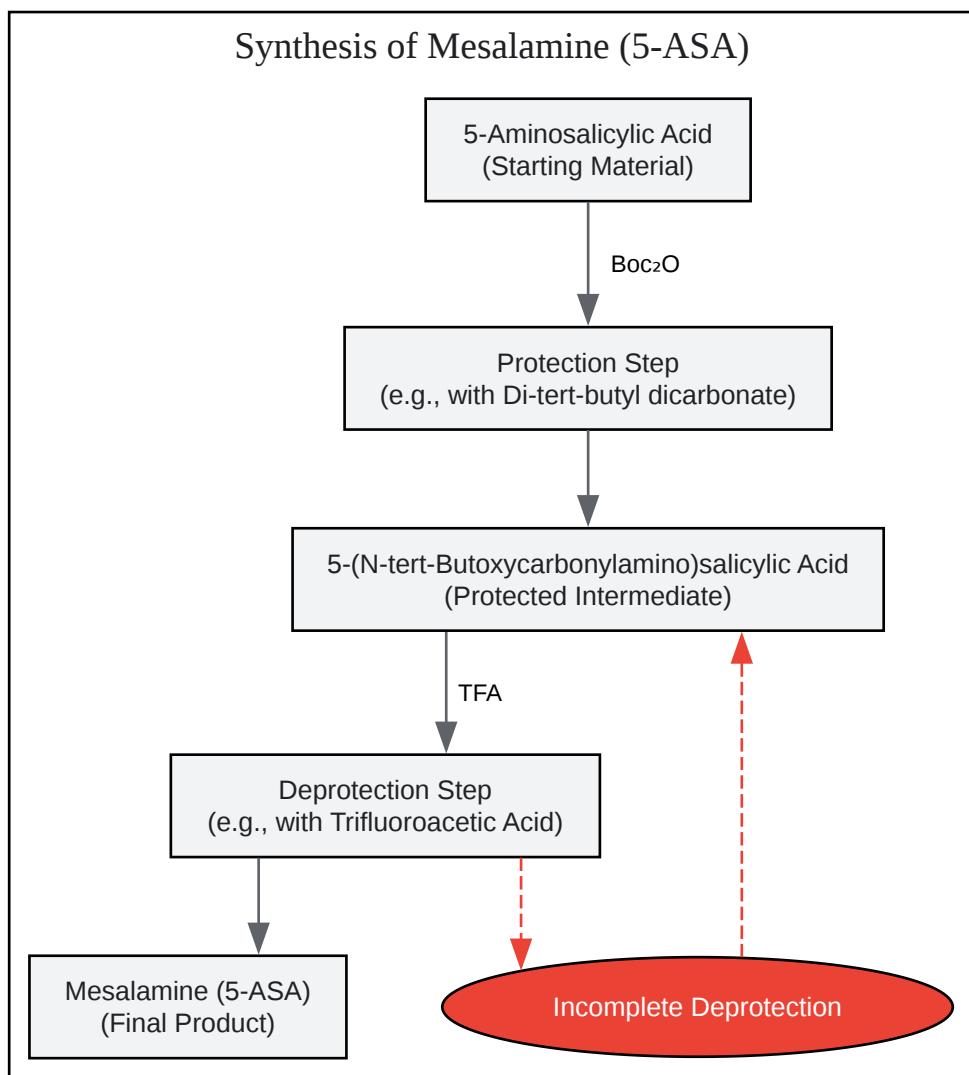
## Physicochemical Properties

**5-(N-tert-Butoxycarbonylamino)salicylic Acid**, also known as 5-(Boc-amino)salicylic acid, is a derivative of salicylic acid. Its quantitative properties are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>15</sub> NO <sub>5</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	253.25 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	135321-95-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Role in Pharmaceutical Synthesis

**5-(N-tert-Butoxycarbonylamino)salicylic Acid** is a notable impurity that can arise during the synthesis of Mesalamine, also known as 5-aminosalicylic acid (5-ASA).[\[3\]](#) Mesalamine is an anti-inflammatory drug used in the treatment of inflammatory bowel disease (IBD), including ulcerative colitis and Crohn's disease. The Boc protecting group on the amine is a common strategy in multi-step organic synthesis to prevent unwanted side reactions. The general synthetic workflow involves the protection of the amino group of 5-aminosalicylic acid, subsequent chemical modifications, and a final deprotection step to yield the active pharmaceutical ingredient. The presence of **5-(N-tert-Butoxycarbonylamino)salicylic Acid** as an impurity indicates an incomplete deprotection step.



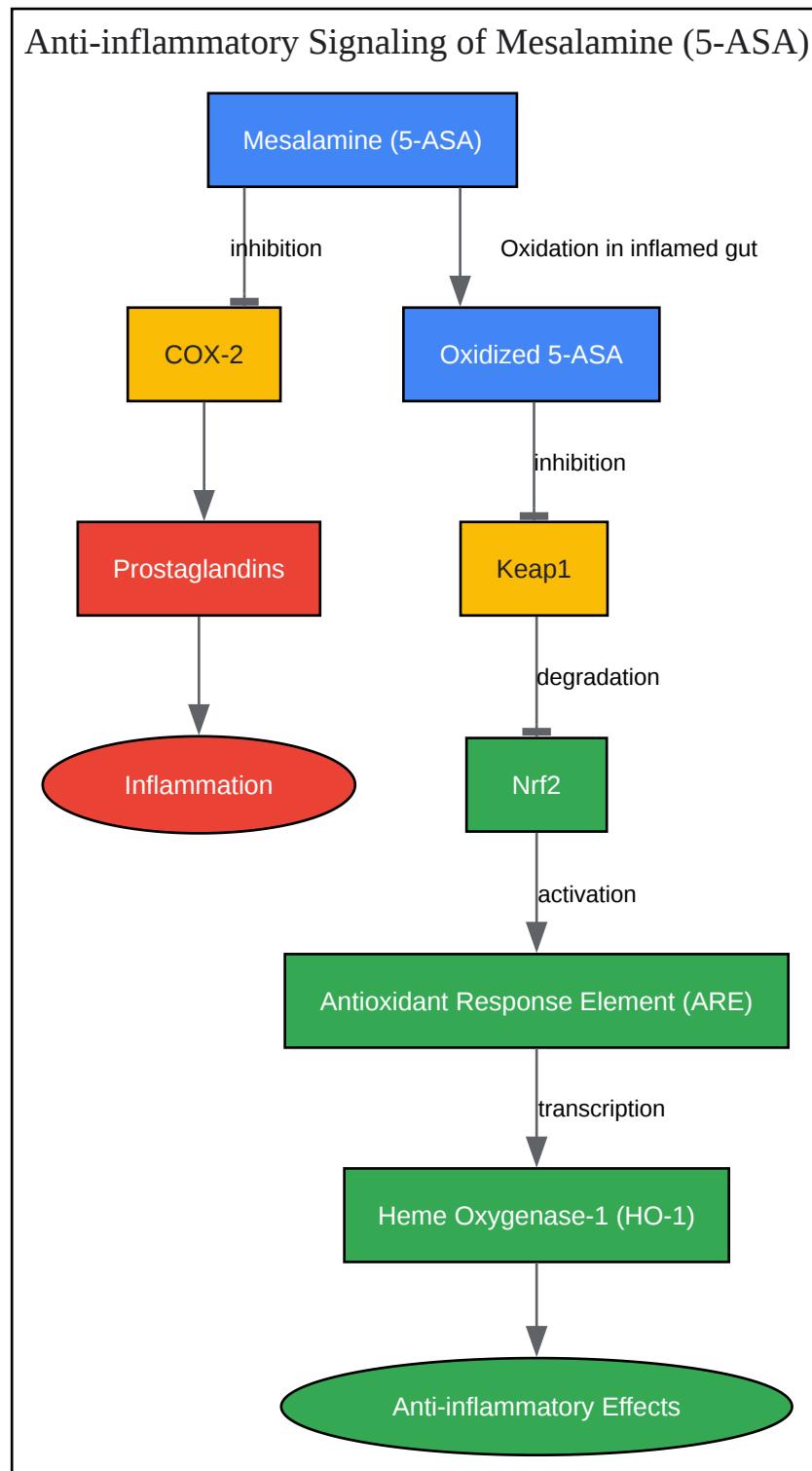
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Caption: Synthetic workflow for Mesalamine (5-ASA).

## Mechanism of Action of Mesalamine (5-Aminosalicylic Acid)

The therapeutic effects of Mesalamine (5-ASA), the intended product from the synthesis involving **5-(N-tert-Butoxycarbonylamino)salicylic Acid**, are attributed to its anti-inflammatory properties. One of the key mechanisms is the inhibition of the cyclooxygenase-2 (COX-2) pathway, which leads to a reduction in the production of prostaglandins, key mediators of inflammation.

Furthermore, recent studies have elucidated that oxidized 5-ASA can activate the Nrf2-HO-1 pathway.<sup>[6]</sup> This is significant as the inflammatory environment of the gut can lead to the oxidation of 5-ASA. This oxidized form then covalently binds to Keap1, leading to the activation of Nrf2 and the subsequent expression of antioxidant and anti-inflammatory genes like heme oxygenase-1 (HO-1).<sup>[6]</sup>



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